

# cyclohexanehexone vs cyclopentanepentone reactivity

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Cyclohexanehexone

CAS No.: 527-31-1

Cat. No.: S749526

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## Synthesis and Basic Properties

The table below summarizes the available information on the synthesis and key characteristics of these two compounds.

Feature	Cyclohexanehexone (C <sub>6</sub> O <sub>6</sub> )	Cyclopentanepentone (C <sub>5</sub> O <sub>5</sub> )
Common Names	Hexaketocyclohexane, Triquinoyl [1]	Leuconic Acid [2]
Synthesis Precursor	Tetrahydroxy-p-benzoquinone or Rhodizonic acid [2]	Croconic acid [2]
Key Synthesis Step	Oxidation of rhodizonic acid [2]	Oxidation of croconic acid [2]
Stability	Highly unstable; only observed in mass spectrometry [1]. Commercial "hydrate" is actually a hexa-diol derivative [1].	Information missing from search results.

Feature	Cyclohexanehexone (C <sub>6</sub> O <sub>6</sub> )	Cyclopentanepentone (C <sub>5</sub> O <sub>5</sub> )
Research Application	Organic electrode material in lithium batteries (in polycondensed forms) [3].	Needed for studies on antioxidant and oxygen-carrier properties [2].

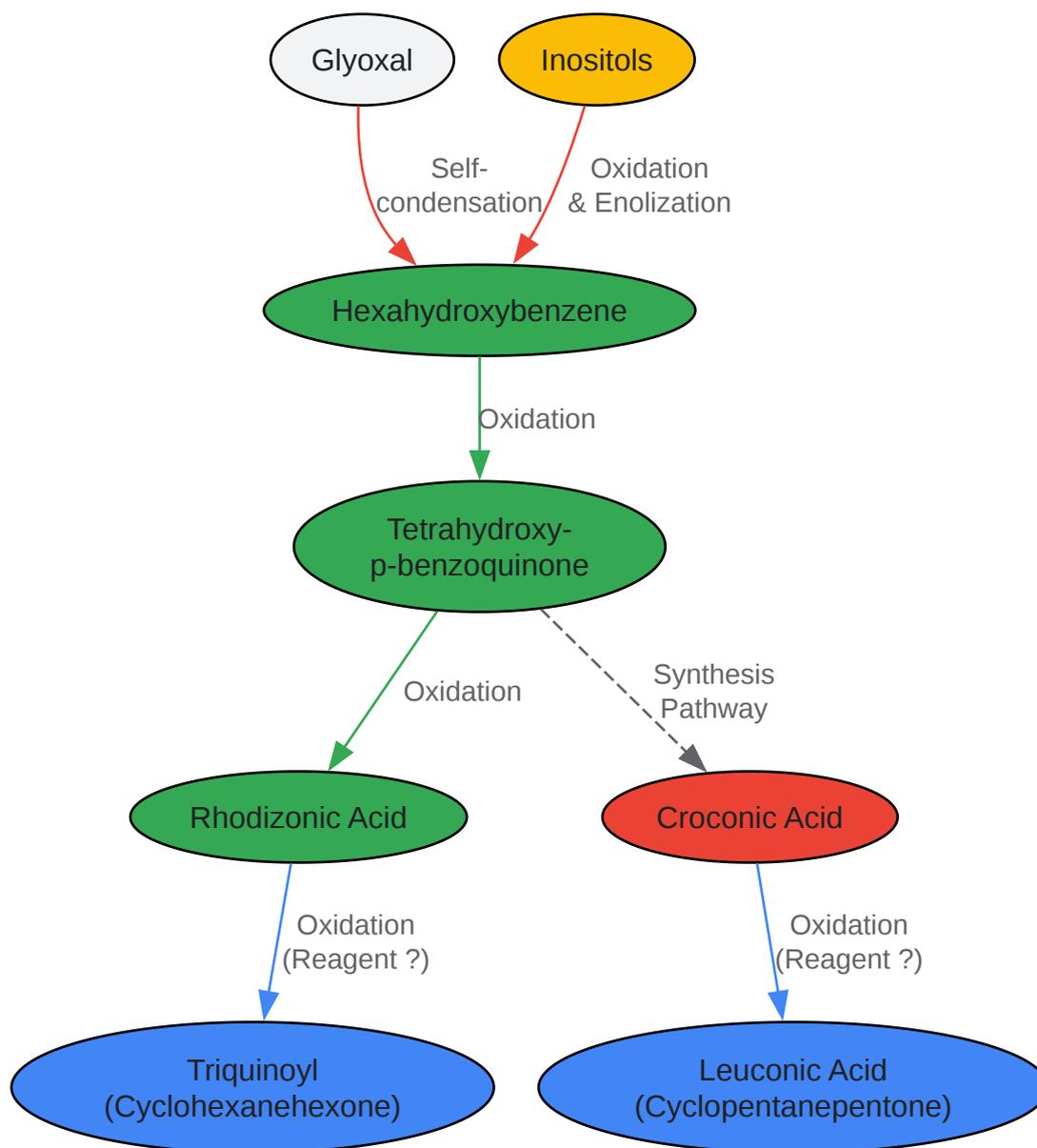
## Experimental Synthesis Protocols

Here are the detailed methodologies for synthesizing these compounds as described in the literature.

- **Synthesis of Cyclohexanehexone (Triquinoyl):** The procedure starts with the oxidation of **hexahydroxybenzene** to **tetrahydroxy-p-benzoquinone**. This is further oxidized to **rhodizonic acid**. Finally, oxidation of rhodizonic acid yields **triquinoyl (cyclohexanehexone)** [2]. The specific oxidating agents and reaction conditions for the final step are not detailed in the available excerpt.
- **Synthesis of Cyclopentanepentone (Leuconic Acid):** The process involves the oxidation of **croconic acid** to yield **leuconic acid (cyclopentanepentone)** [2]. Similar to the compound above, the exact experimental conditions for this final step are not provided in the search results.

## Visualizing the Synthesis Pathway

The following diagram outlines the documented synthetic pathway for these oxocarbons, based on information from the National Institute of Standards and Technology (NIST) [2]. Please note that the specific reagents for the final oxidation steps are not specified in the available data.



### Synthetic Pathway to Cyclic Polyketones

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## References

1. - Wikipedia Cyclohexanehexone [en.wikipedia.org]
2. Cyclic Polyhydroxy Ketones. I. Oxidation Products of... [pmc.ncbi.nlm.nih.gov]
3. sciencedirect.com/science/article/pii/S0379677922001072 [sciencedirect.com]

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